

# Bopindolol Fumarate: A Technical Overview of its Molecular Characteristics and Mechanism of Action

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## Compound of Interest

Compound Name: *Bopindolol fumarate*

Cat. No.: *B12422926*

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This guide provides an in-depth look at the molecular structure and weight of **bopindolol fumarate**, a non-selective  $\beta$ -adrenoceptor antagonist. The information is presented to support research and development activities in the pharmaceutical sciences.

## Molecular and Physical Data

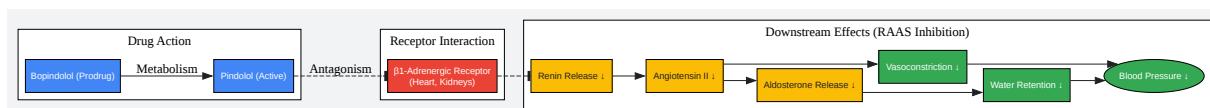
**Bopindolol fumarate** is the salt of bopindolol and fumaric acid. Bopindolol itself is an ester prodrug of pindolol, a known beta-blocker.<sup>[1][2]</sup> The key quantitative data for bopindolol and its fumarate salt are summarized below.

Property	Bopindolol Base	Fumaric Acid	Bopindolol Fumarate
Molecular Formula	C <sub>23</sub> H <sub>28</sub> N <sub>2</sub> O <sub>3</sub> <sup>[3][4]</sup>	C <sub>4</sub> H <sub>4</sub> O <sub>4</sub> <sup>[3]</sup>	C <sub>27</sub> H <sub>32</sub> N <sub>2</sub> O <sub>7</sub> <sup>[5][6]</sup>
Molecular Weight	380.48 g/mol <sup>[2][3][4]</sup>	116.07 g/mol <sup>[3]</sup>	496.6 g/mol <sup>[5]</sup>
IUPAC Name	[1-(tert-butylamino)-3-[(2-methyl-1H-indol-4-yl)oxy]propan-2-yl]benzoate	Fumaric acid	(E)-but-2-enedioic acid;[1-(tert-butylamino)-3-[(2-methyl-1H-indol-4-yl)oxy]propan-2-yl]benzoate <sup>[5]</sup>

## Mechanism of Action: Signaling Pathway

Bopindolol is a prodrug that is converted to its active metabolite, pindolol. Pindolol functions as a non-selective beta-adrenergic antagonist, meaning it blocks both  $\beta_1$  and  $\beta_2$  adrenergic receptors.<sup>[7][8]</sup> It also exhibits intrinsic sympathomimetic activity (ISA) and interacts with serotonin 5-HT receptors.<sup>[7][8]</sup>

The primary antihypertensive effect is achieved through the blockade of  $\beta_1$  receptors in the heart and kidneys. This action initiates a signaling cascade that affects the Renin-Angiotensin-Aldosterone System (RAAS).



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Caption: Signaling pathway of Bopindolol's active metabolite, Pindolol.

## Experimental Protocols

Detailed experimental protocols for the characterization and analysis of bopindolol can be found in the cited literature. Key methodologies include:

- High-Performance Liquid Chromatography (HPLC): Used for the determination of bopindolol in plasma.
- Radioligand Binding Assays: Employed to study the dissociation of bopindolol from  $\beta$ 1-adrenoceptors.<sup>[9]</sup>
- Clinical Pharmacological Studies: Involving the assessment of cardiac  $\beta$ -adrenoceptor blockade and effects on plasma renin activity in human subjects.<sup>[10]</sup>

For specific, detailed protocols, researchers are encouraged to consult the primary scientific publications.

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## References

- 1. [go.drugbank.com](http://go.drugbank.com) [go.drugbank.com]
- 2. Bopindolol | Drug Information, Uses, Side Effects, Chemistry | PharmaCompass.com [[pharmacompas.com](http://pharmacompas.com)]
- 3. GSRS [[gsrs.ncats.nih.gov](http://gsrs.ncats.nih.gov)]
- 4. Bopindolol [[drugfuture.com](http://drugfuture.com)]
- 5. Bopindolol fumarate | C27H32N2O7 | CID 13302095 - PubChem [[pubchem.ncbi.nlm.nih.gov](http://pubchem.ncbi.nlm.nih.gov)]
- 6. Bopindolol fumarate | C27H32N2O7 | CID 13302095 - PubChem [[pubchem.ncbi.nlm.nih.gov](http://pubchem.ncbi.nlm.nih.gov)]
- 7. [medchemexpress.com](http://medchemexpress.com) [medchemexpress.com]
- 8. Bopindolol: pharmacological basis and clinical implications - PubMed [[pubmed.ncbi.nlm.nih.gov](http://pubmed.ncbi.nlm.nih.gov)]

- 9. Bopindolol is a slowly dissociating beta 1-adrenoceptor antagonist when compared to other beta-blockers - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Clinical pharmacological studies with the long-acting beta-adrenoceptor blocking drug bopindolol - PubMed [pubmed.ncbi.nlm.nih.gov]
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